

Introduction: The Analytical Imperative for 2-Aminobenzophenone Oxime

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Compound of Interest

Compound Name:	(E)-(2-Aminophenyl) (phenyl)methanone oxime
CAS No.:	15185-37-2
Cat. No.:	B1174232

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2-Aminobenzophenone oxime is a critical chemical intermediate, primarily recognized for its role in the synthesis of medically valuable compounds, including certain 1,4-benzodiazepines.[1][2] As a precursor, its purity and stability directly impact the quality, safety, and efficacy of the final active pharmaceutical ingredient (API). Consequently, robust, validated analytical methods are indispensable for its characterization, ensuring batch-to-batch consistency, and monitoring its stability throughout the drug development lifecycle.

This guide, designed for researchers, analytical scientists, and drug development professionals, provides a comprehensive overview of state-of-the-art analytical methodologies for 2-aminobenzophenone oxime. Moving beyond a simple recitation of steps, this document elucidates the scientific rationale behind procedural choices, offering a framework for developing and validating reliable analytical protocols. We will explore High-Performance Liquid Chromatography (HPLC) as the primary quantitative technique and Gas Chromatography-Mass Spectrometry (GC-MS) for identification and supplementary analysis, culminating in a detailed protocol for method validation according to International Council for Harmonisation (ICH) guidelines.

Part 1: Quantitative Analysis by Stability-Indicating RP-HPLC

High-Performance Liquid Chromatography, particularly in the reversed-phase (RP) mode, is the cornerstone for the quantitative analysis of moderately polar organic molecules like 2-aminobenzophenone oxime. Its high resolution, sensitivity, and reproducibility make it ideal for assay, impurity profiling, and stability testing.

Causality and Methodological Rationale

The choice of a reversed-phase method is predicated on the structure of 2-aminobenzophenone oxime. The molecule possesses both nonpolar (two aromatic rings) and polar (amino and oxime groups) functionalities, making it well-suited for partitioning between a nonpolar stationary phase (like C18) and a polar mobile phase. A gradient elution is selected over an isocratic one to ensure adequate separation of the main analyte from potential impurities and degradation products, which may have a wide range of polarities.^[3] UV detection is employed due to the strong chromophoric nature of the benzophenone backbone, which provides excellent sensitivity.

Experimental Protocol: RP-HPLC Method

This protocol describes a stability-indicating method capable of separating 2-aminobenzophenone oxime from its potential degradation products.

1. Instrumentation and Materials:

- HPLC system with a gradient pump, autosampler, column thermostat, and UV-Vis or Photodiode Array (PDA) detector.
- Data acquisition and processing software.
- Analytical column: C18, 250 mm x 4.6 mm, 5 μ m particle size.
- Reagents: Acetonitrile (HPLC grade), Methanol (HPLC grade), Purified water (18.2 M Ω ·cm), Formic acid (reagent grade).

2. Preparation of Solutions:

- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Diluent: Acetonitrile/Water (50:50, v/v).
- Standard Stock Solution (approx. 500 µg/mL): Accurately weigh about 25 mg of 2-aminobenzophenone oxime reference standard into a 50 mL volumetric flask. Dissolve and dilute to volume with diluent.
- Working Standard Solution (approx. 50 µg/mL): Pipette 5 mL of the Standard Stock Solution into a 50 mL volumetric flask and dilute to volume with diluent.
- Sample Solution (approx. 50 µg/mL): Accurately weigh a portion of the sample containing approximately 25 mg of 2-aminobenzophenone oxime into a 50 mL volumetric flask. Add approximately 30 mL of diluent, sonicate for 10 minutes to dissolve, then dilute to volume. Further dilute 5 mL of this solution to 50 mL with diluent. Filter through a 0.45 µm syringe filter before injection.

3. Chromatographic Conditions:

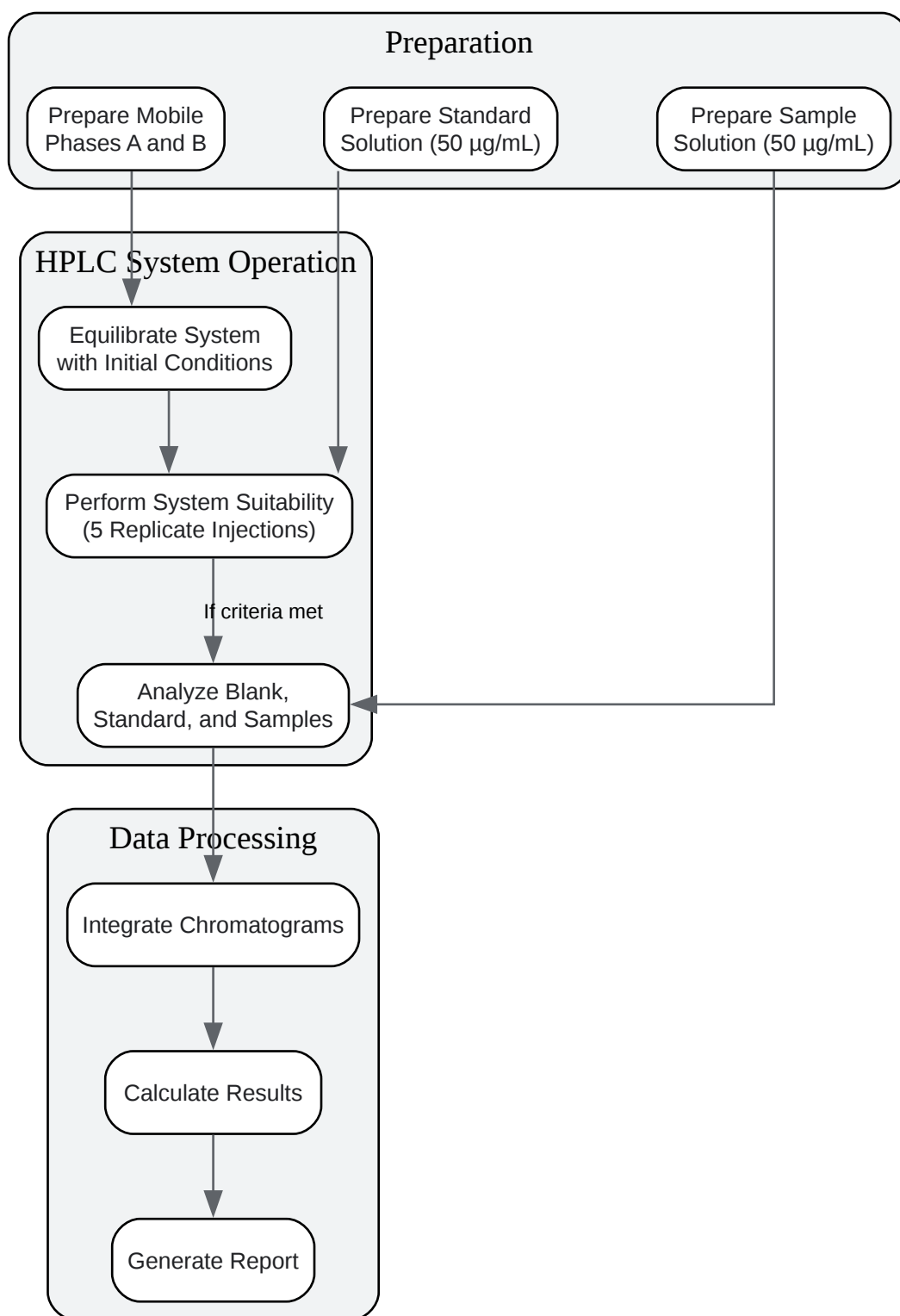
Parameter	Condition
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase	A: 0.1% Formic Acid in Water B: 0.1% Formic Acid in Acetonitrile
Gradient Program	0-5 min: 30% B 5-20 min: 30% to 80% B 20-25 min: 80% B 25.1-30 min: 30% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	254 nm
Run Time	30 minutes

4. System Suitability: Before sample analysis, perform five replicate injections of the Working Standard Solution. The system is deemed suitable for use if the following criteria are met.

Parameter	Acceptance Criteria
Tailing Factor (Asymmetry)	≤ 2.0
Theoretical Plates (N)	≥ 2000
% RSD of Peak Areas	$\leq 2.0\%$

5. Analysis and Calculation: Inject the blank (diluent), standard, and sample solutions. The concentration of 2-aminobenzophenone oxime is determined by comparing the peak area from the sample injection to that of the standard injection.

Workflow for HPLC Analysis



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Caption: Workflow for the HPLC analysis of 2-aminobenzophenone oxime.

Part 2: Identification by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for confirming the identity of volatile and semi-volatile compounds. It provides information on both the retention time (a characteristic of the compound under specific GC conditions) and the mass spectrum (a molecular fingerprint).

Causality and Methodological Rationale

While HPLC is superior for quantification, GC-MS excels at unequivocal identification. The primary challenge for analyzing oximes by GC is their potential for thermal degradation in the high-temperature injector port.[4] Therefore, a lower injection temperature and a robust, inert column are chosen. Electron Ionization (EI) is used as the ionization source due to its ability to create reproducible fragmentation patterns, which are crucial for library matching and structural elucidation.

Experimental Protocol: GC-MS Method

1. Instrumentation and Materials:

- GC-MS system with a split/splitless injector and a mass selective detector.
- GC Column: HP-5ms (or equivalent), 30 m x 0.25 mm, 0.25 μ m film thickness.
- Reagents: Dichloromethane (GC grade).

2. Preparation of Solutions:

- Sample Solution (approx. 100 μ g/mL): Prepare a dilute solution of the sample in dichloromethane.

3. GC-MS Conditions:

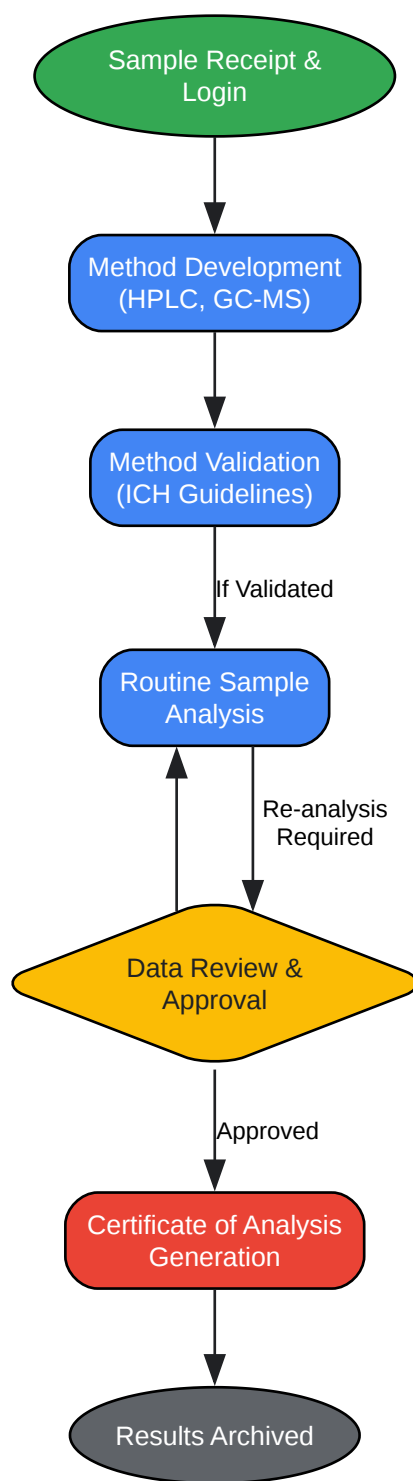
Parameter	Condition
Injector Temperature	250 °C
Injection Mode	Split (10:1)
Carrier Gas	Helium, constant flow at 1.2 mL/min
Oven Program	Initial 100 °C, hold 2 minRamp at 15 °C/min to 280 °C, hold 10 min
Transfer Line Temp	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	40 - 450 amu

4. Analysis: Inject the sample solution. The identity of 2-aminobenzophenone oxime is confirmed by matching its retention time and mass spectrum against a reference standard or by interpreting the fragmentation pattern. The expected molecular ion [M]⁺ would be at m/z 212, with characteristic fragments corresponding to the loss of -OH, -NOH, and cleavage of the phenyl groups.

Part 3: A Framework for Method Validation

A developed analytical method is not trustworthy until it has been formally validated. Validation provides documented evidence that the method is suitable for its intended purpose.^[5] The following protocols are based on ICH Q2(R1) guidelines and should be applied to the HPLC method described above.^[6]

Overall Analytical Workflow



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Caption: General workflow from sample receipt to final reporting.

Validation Parameters and Protocols

1. Specificity / Stability-Indicating Nature:

- Rationale: To demonstrate that the method can unequivocally assess the analyte in the presence of impurities, degradants, or excipients.
- Protocol:
 - Perform forced degradation studies on the sample.^{[7][8]} Expose the sample solution (e.g., 500 µg/mL) to the following conditions:
 - Acid Hydrolysis: 0.1 M HCl at 60 °C for 24 hours.
 - Base Hydrolysis: 0.1 M NaOH at 60 °C for 24 hours.
 - Oxidation: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal: 80 °C for 48 hours.
 - Photolytic: Expose to UV light (254 nm) for 24 hours.
 - Analyze all stressed samples by the HPLC method with a PDA detector.
- Acceptance Criteria: The analyte peak should be free from any co-eluting peaks, as demonstrated by peak purity analysis (purity angle less than purity threshold). Significant degradation should be observed in at least one condition.

2. Linearity:

- Rationale: To establish a linear relationship between analyte concentration and detector response.
- Protocol: Prepare a series of at least five concentrations of the reference standard, ranging from 50% to 150% of the working concentration (e.g., 25, 37.5, 50, 62.5, 75 µg/mL).
- Acceptance Criteria: The correlation coefficient (r^2) of the calibration curve should be ≥ 0.999 .

3. Accuracy (Recovery):

- Rationale: To determine the closeness of the measured value to the true value.
- Protocol: Perform recovery studies by spiking a placebo (if available) or a known sample with the analyte at three concentration levels (e.g., 80%, 100%, 120% of the working concentration). Prepare each level in triplicate.
- Acceptance Criteria: The mean recovery should be within 98.0% to 102.0%.

4. Precision:

- Rationale: To assess the degree of scatter between a series of measurements.
- Protocol:
 - Repeatability (Intra-assay): Analyze six independent sample preparations at 100% of the test concentration on the same day, by the same analyst, on the same instrument.
 - Intermediate Precision: Repeat the repeatability study on a different day, with a different analyst, or on a different instrument.
- Acceptance Criteria: The Relative Standard Deviation (%RSD) should be $\leq 2.0\%$ for both repeatability and intermediate precision.

5. Detection and Quantitation Limits (LOD & LOQ):

- Rationale: To determine the lowest concentration of analyte that can be reliably detected and quantified.
- Protocol: Determine based on the signal-to-noise ratio (LOD $\approx$ 3:1, LOQ $\approx$ 10:1) or from the standard deviation of the response and the slope of the calibration curve.
- Acceptance Criteria: LOD and LOQ values should be reported and demonstrated to be sufficiently low for the intended application (e.g., impurity analysis).

6. Robustness:

- Rationale: To measure the method's capacity to remain unaffected by small, deliberate variations in method parameters.

- Protocol: Vary critical parameters one at a time, such as flow rate (± 0.1 mL/min), column temperature (± 2 °C), and mobile phase composition ($\pm 2\%$ organic).
- Acceptance Criteria: System suitability parameters must still be met, and the results should not deviate significantly from the nominal method.

Summary of Validation Parameters

Parameter	Protocol Summary	Acceptance Criteria
Specificity	Forced degradation (acid, base, peroxide, heat, light)	Peak purity pass; no co-elution
Linearity	5 concentrations (50-150% of nominal)	$r^2 \geq 0.999$
Accuracy	Spiking at 3 levels (e.g., 80, 100, 120%), n=3	Recovery 98.0 - 102.0%
Precision	Repeatability (n=6); Intermediate Precision	%RSD $\leq 2.0\%$
LOD & LOQ	Signal-to-Noise ratio or calibration curve slope	Report values
Robustness	Vary flow rate, temperature, mobile phase %	System suitability passes

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